

# D149 dye vs N719 dye performance comparison in DSSCs

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An Objective Comparison of D149 and N719 Dyes for Dye-Sensitized Solar Cells

## A Guide for Researchers in Photovoltaics

In the field of third-generation photovoltaics, Dye-Sensitized Solar Cells (DSSCs) represent a promising alternative to conventional silicon-based solar cells due to their low production cost and respectable power conversion efficiencies. The sensitizing dye is a critical component of a DSSC, responsible for light absorption and electron injection into the semiconductor matrix. This guide provides a detailed performance comparison of two commonly used sensitizers: the metal-free organic dye D149 and the ruthenium-based dye N719.

## Performance Characteristics

The photovoltaic performance of DSSCs is evaluated based on several key parameters: open-circuit voltage ( $V_{oc}$ ), short-circuit current density ( $J_{sc}$ ), fill factor (FF), and overall power conversion efficiency (PCE). A summary of these parameters for D149 and N719 dyes under various experimental conditions is presented below.

Dye	Photoanode	PCE (%)	Jsc (mA/cm <sup>2</sup> )	Voc (V)	FF	Reference
D149	SnO <sub>2</sub>	2.07	-	-	-	[1]
D149	SnO <sub>2</sub> /MgO	0.67	-	-	-	[1]
D149	Rutile TiO <sub>2</sub>	5.8	-	-	-	[2][3]
N719	SnO <sub>2</sub>	1.07	-	-	-	[1]
N719	SnO <sub>2</sub> /MgO	3.43	-	-	-	[1]
N719	Rutile TiO <sub>2</sub>	5.6	-	-	-	[2][3]
N719	TiO <sub>2</sub>	2.504	-	-	-	[4]
N719	TiO <sub>2</sub>	0.298	-	-	-	[5][6]
N719	TiO <sub>2</sub>	6.1	12.8	0.710	0.57	[7]
N719	TiO <sub>2</sub>	4.14	9.77	-	-	[8]

Note: Direct comparison of absolute values should be made with caution as experimental conditions such as electrode thickness, electrolyte composition, and light intensity can vary between studies.

The metal-free organic indoline dye, D149, has demonstrated high solar energy conversion efficiencies, reaching up to 9%.[9] In some instances, DSSCs fabricated with D149 have shown higher efficiencies than those with N719, particularly with pristine SnO<sub>2</sub> photoanodes.[1] This improved performance can be attributed to the higher molar extinction coefficient of D149, which allows for greater light harvesting with a thinner TiO<sub>2</sub> layer.[2][3] The higher energy level of the lowest unoccupied molecular orbital (LUMO) in D149 may also facilitate more rapid electron transfer to the semiconductor's conduction band.[1]

The ruthenium-based N719 dye is a well-established and widely used sensitizer in DSSCs, known for its high photostability and broad absorption across the visible spectrum.[5] It exhibits two strong visible absorption bands centered around 393 nm and 533 nm.[10] While in some direct comparisons with specific materials D149 has outperformed it, N719 remains a

benchmark dye in DSSC research, with reported efficiencies reaching up to 11.4% in some configurations.[\[11\]](#)

## Absorption Spectra

The light-harvesting capability of a dye is determined by its absorption spectrum. N719 dye exhibits prominent absorption peaks around 313 nm, 393 nm, and 533 nm, covering a broad range of the UV and visible spectrum.[\[12\]](#) D149 also shows a strong absorption in the visible region, with a maximum around 530 nm.[\[13\]](#)[\[14\]](#) The broader absorption spectrum of these dyes is crucial for capturing a significant portion of the solar spectrum, which in turn influences the short-circuit current density of the solar cell.

## Experimental Protocols

The fabrication and characterization of DSSCs involve a series of well-defined steps. Below are generalized protocols for the preparation of DSSCs using either D149 or N719 dye.

### I. Photoanode Preparation

- **Substrate Cleaning:** Fluorine-doped Tin Oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, and ethanol.
- **TiO<sub>2</sub> Paste Deposition:** A layer of TiO<sub>2</sub> paste is deposited on the conductive side of the FTO glass using a technique such as doctor-blading or screen printing.[\[15\]](#)
- **Sintering:** The TiO<sub>2</sub>-coated substrate is gradually heated to a high temperature (typically 450-500 °C) and maintained for a period to ensure the nanoparticles are well-sintered, creating a mesoporous film with a large surface area.[\[15\]](#)[\[16\]](#)
- **Post-treatment (Optional):** The sintered TiO<sub>2</sub> film can be treated with a TiCl<sub>4</sub> solution to improve the necking between TiO<sub>2</sub> particles and enhance electron transport.[\[15\]](#)

### II. Dye Sensitization

- **Dye Solution Preparation:** A solution of either D149 or N719 dye is prepared in a suitable solvent, such as a mixture of acetonitrile and tert-butanol, typically at a concentration of 0.3-0.5 mM.[\[4\]](#)[\[16\]](#)

- **Immersion:** The cooled  $\text{TiO}_2$  photoanode is immersed in the dye solution and kept in a dark environment for several hours (typically 12-24 hours) to allow for the adsorption of a monolayer of dye molecules onto the  $\text{TiO}_2$  surface.[\[17\]](#)[\[18\]](#)
- **Rinsing:** After sensitization, the photoanode is rinsed with the solvent used for the dye solution to remove any non-adsorbed dye molecules.[\[17\]](#)

### III. DSSC Assembly

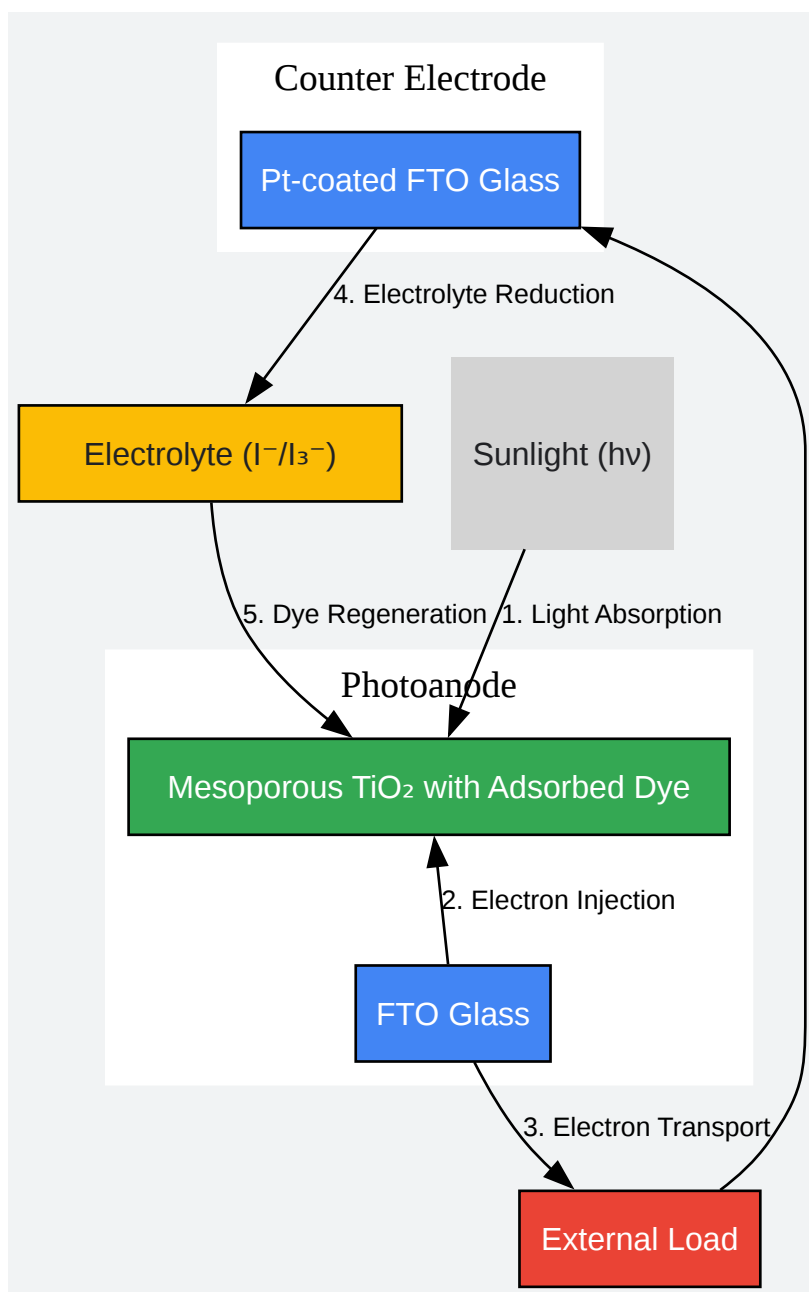
- **Counter Electrode Preparation:** A counter electrode is prepared by depositing a thin layer of a catalyst, typically platinum or graphite, onto another FTO glass substrate.[\[19\]](#)
- **Sealing:** The photoanode and the counter electrode are assembled in a sandwich-like configuration, separated by a thin thermoplastic sealant (e.g., Surlyn).
- **Electrolyte Injection:** A redox electrolyte, commonly an iodide/triiodide ( $\text{I}^-/\text{I}_3^-$ ) solution in an organic solvent, is introduced into the space between the electrodes through pre-drilled holes in the counter electrode.[\[15\]](#)[\[18\]](#)
- **Sealing the Holes:** The holes are then sealed to prevent leakage of the electrolyte.

### IV. Characterization

The photovoltaic performance of the assembled DSSC is measured under simulated sunlight (AM 1.5, 100  $\text{mW}/\text{cm}^2$ ) using a solar simulator. The current-voltage (I-V) characteristics are recorded to determine the  $J_{\text{sc}}$ ,  $V_{\text{oc}}$ , FF, and PCE.

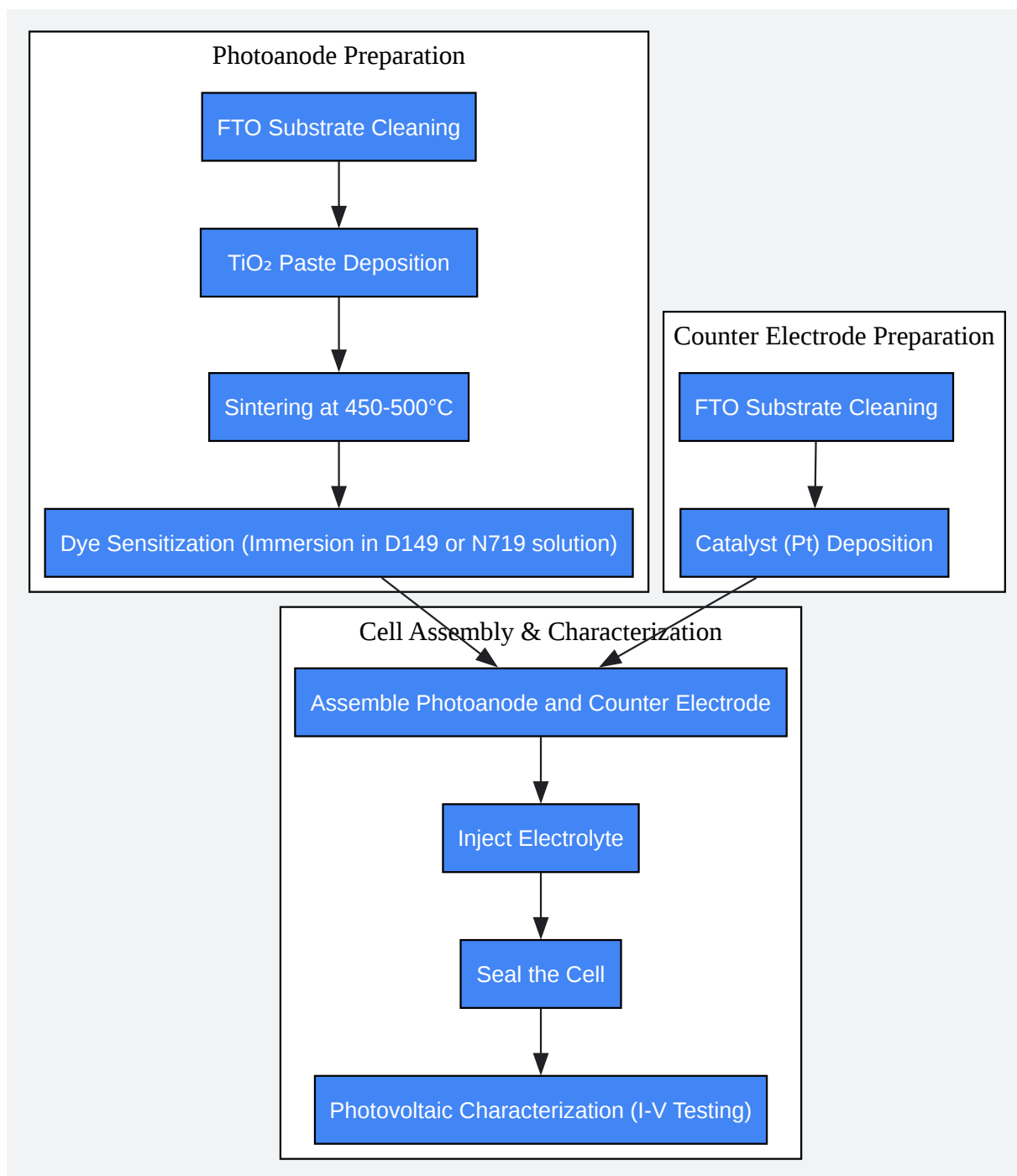
### Visualizing the Process

To better understand the underlying principles and the fabrication workflow, the following diagrams are provided.



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Caption: Working principle of a Dye-Sensitized Solar Cell.



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Caption: Experimental workflow for DSSC fabrication and characterization.

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## References

- 1. [spiedigitallibrary.org](https://spiedigitallibrary.org) [[spiedigitallibrary.org](https://spiedigitallibrary.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [journal.pandawainstitute.com](https://journal.pandawainstitute.com) [[journal.pandawainstitute.com](https://journal.pandawainstitute.com)]
- 6. [journal.pandawainstitute.com](https://journal.pandawainstitute.com) [[journal.pandawainstitute.com](https://journal.pandawainstitute.com)]
- 7. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- 8. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 9. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. Dye sensitized solar cells: Meta-analysis of effect sensitizer-type on photovoltaic efficiency - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 14. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 15. [files.core.ac.uk](https://files.core.ac.uk) [[files.core.ac.uk](https://files.core.ac.uk)]
- 16. Isomerization and Aggregation of the Solar Cell Dye D149 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](https://pdfs.semanticscholar.org)]
- 18. [chalcogen.ro](https://chalcogen.ro) [[chalcogen.ro](https://chalcogen.ro)]
- 19. [www3.nd.edu](https://www3.nd.edu) [[www3.nd.edu](https://www3.nd.edu)]
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